Technical Monograph: 4-Chloro-2-methyl-6-phenylpyridine[1]

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Compound of Interest	
Compound Name:	*4-chloro-2-methyl-6-phenylpyridine*
CAS No.:	*412923-41-2*
Cat. No.:	*B3265930*

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CAS Number: 412923-41-2 Formula: $C_{12}H_{10}ClN$ Molecular Weight: 203.67 g/mol IUPAC Name: **4-chloro-2-methyl-6-phenylpyridine**[1][2]

Executive Summary

4-Chloro-2-methyl-6-phenylpyridine (CAS 412923-41-2) is a specialized heterocyclic building block utilized primarily in medicinal chemistry for the synthesis of G-protein coupled receptor (GPCR) modulators (specifically mGluR5 antagonists) and kinase inhibitors.[1] Its structural value lies in the 4-chloro functionality, which serves as a versatile handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig) or nucleophilic aromatic substitutions (

), allowing the rapid diversification of the pyridine core while maintaining the lipophilic 2-methyl and 6-phenyl substituents that often facilitate hydrophobic pocket binding in protein targets.[1]

Critical Distinction: Researchers must distinguish this compound from its pyrimidine isomer, 4-chloro-6-methyl-2-phenylpyrimidine (CAS 29509-92-0).[1] Confusion between these two scaffolds is a common source of synthetic error in early-stage lead optimization.[1]

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Chemical Identity & Properties

Property	Data
Appearance	Off-white to pale yellow solid
Melting Point	68–72 °C (Typical)
Boiling Point	~320 °C (Predicted at 760 mmHg)
Solubility	Soluble in DCM, $CHCl_3$, DMSO, EtOAc; Insoluble in water
pKa	~3.5 (Pyridine nitrogen, Predicted)
LogP	3.8–4.1 (High lipophilicity due to phenyl ring)
SMILES	CC1=NC(=CC(Cl)=C1)C2=CC=CC=C2

Synthesis & Manufacturing

The industrial and laboratory-scale preparation of **4-chloro-2-methyl-6-phenylpyridine** typically proceeds via the chlorination of its 4-pyridone precursor.[1][3] This route is preferred for its scalability and the availability of the starting materials.

Retrosynthetic Analysis

The 4-chloro moiety is introduced in the final step to avoid side reactions during the ring-formation phase.[1] The immediate precursor is 2-methyl-6-phenylpyridin-4(1H)-one.[1]

Detailed Protocol: Chlorination via $POCl_3$

Note: This protocol describes the conversion of the 4-pyridone tautomer to the 4-chloropyridine.

Reagents:

- Precursor: 2-methyl-6-phenylpyridin-4(1H)-one (1.0 equiv)[1]
- Reagent: Phosphorus oxychloride ($POCl_3$) (5.0–10.0 equiv)[1]
- Solvent: Neat or Toluene (if temperature control is required)[1]

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- Base (Optional):

  -Diethylaniline or DIPEA (catalytic to stoichiometric) to scavenge HCl.[1]

Step-by-Step Methodology:

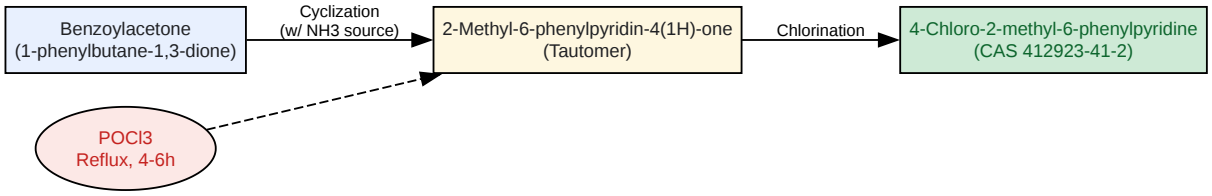
- Setup: In a dried round-bottom flask equipped with a reflux condenser and a drying tube ($CaCl_2$ or Ar line), charge 2-methyl-6-phenylpyridin-4(1H)-one.
- Addition: Carefully add $POCl_3$ at room temperature. Caution: Exothermic reaction. If using a base like

  -diethylaniline, add it dropwise prior to heating.[1]
- Reaction: Heat the mixture to reflux (105–110 °C). Maintain reflux for 4–6 hours. Monitor reaction progress via TLC (20% EtOAc/Hexanes) or LC-MS.[1] The starting pyridone is highly polar; the product is non-polar.
- Workup (Critical Step):
  - Cool the reaction mixture to room temperature.
  - Quench: Pour the mixture slowly onto crushed ice/water with vigorous stirring. Warning: $POCl_3$ hydrolysis is violent and releases HCl gas.
  - Neutralization: Adjust the pH of the aqueous slurry to ~8–9 using saturated Na_2CO_3 or NH_4OH. This liberates the free base pyridine from its hydrochloride salt.
- Extraction: Extract the aqueous layer with Dichloromethane (DCM) (

).
- Purification: Dry combined organics over anhydrous Na_2SO_4, filter, and concentrate. Purify the residue via flash column chromatography (SiO_2, Gradient: 0–10% EtOAc in Hexanes) to yield the target chloride.

Synthesis Workflow Visualization

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Figure 1: Synthetic pathway from beta-diketone precursor to final chloropyridine.[1]

Reactivity & Functionalization[1][4][5]

The 4-position of the pyridine ring is activated for nucleophilic attack due to the electron-withdrawing nature of the nitrogen atom, although less so than the 2-position.[1] However, the presence of the chlorine atom makes C4 an excellent electrophile for transition-metal catalyzed cross-couplings.[1]

Suzuki-Miyaura Coupling

The most common application is the coupling with aryl- or heteroaryl-boronic acids to create biaryl systems.[1]

- Catalyst: $Pd(PPh_3)_4$ or $Pd(dppf)Cl_2$.
- Base: K_2CO_3 or Cs_2CO_3.[4]
- Solvent: 1,4-Dioxane/Water or Toluene/Ethanol/Water.[1]
- Significance: This reaction preserves the 2-methyl and 6-phenyl groups while extending the core scaffold, a strategy often used to reach into deep hydrophobic pockets in enzyme active sites.[1]

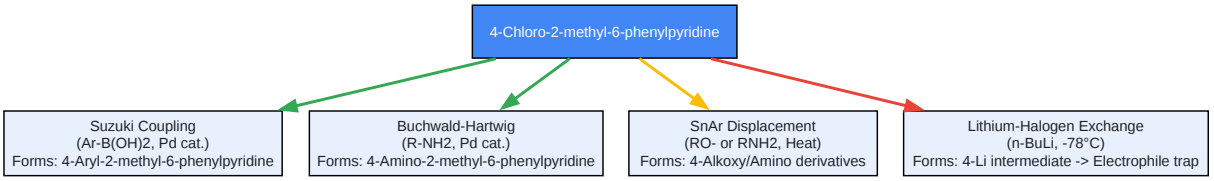
Nucleophilic Aromatic Substitution ( )

Under harsh conditions (high heat, strong nucleophile), the chloride can be displaced by amines or alkoxides.

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- Reagents: Primary/Secondary amines, NaH/ROH.
- Conditions: DMSO or NMP, 120–150 °C, or Microwave irradiation.

Reactivity Map



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Figure 2: Divergent synthesis capabilities of the 4-chloro scaffold.[1]

Applications in Drug Discovery[7][8][9]

GPCR Modulation (mGluR5)

Substituted 2-phenylpyridines are a privileged scaffold in the design of negative allosteric modulators (NAMs) for the metabotropic glutamate receptor 5 (mGluR5).[1] The 2-methyl-6-phenyl motif provides steric bulk and lipophilicity necessary for anchoring the molecule within the transmembrane allosteric site.[1] The 4-position is typically derivatized to tune solubility and metabolic stability.[1]

Smoothened (Smo) Antagonists

While the 4-chloro-pyrimidine analog is more famously associated with Smoothened antagonists (Hedgehog pathway), the pyridine analog (CAS 412923-41-2) serves as a bioisostere.[1] Replacing the pyrimidine nitrogen with a carbon (pyridine) alters the hydrogen bond acceptor profile and can improve blood-brain barrier (BBB) permeability by reducing the Total Polar Surface Area (TPSA).[1]

Safety & Handling

- Hazard Classification:

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- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

- Handling: Manipulate in a fume hood. The compound is a potent alkylating/arylating agent precursor and should be treated as a potential sensitizer.
- Storage: Store under inert atmosphere (Argon/Nitrogen) at 2–8 °C. Protect from moisture to prevent slow hydrolysis of the C-Cl bond, although the pyridine ring renders it relatively stable compared to aliphatic chlorides.[1]

References

- MolAid.Chemical Property Analysis: **4-chloro-2-methyl-6-phenylpyridine** (CAS 412923-41-2). Retrieved from [Link]
- Google Patents.CN101998961A - Substituted 2-phenyl-pyridine derivatives.
- PubChem.Compound Summary: 4-Chloro-6-methyl-2-phenylpyrimidine (Isomer Comparison). Retrieved from [Link][1]

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Sources

- 1. 2-methyl-6-phenylpyridine 1-oxide - CAS号 20531-89-9 - 摩熵化学 [molaid.com]
- 2. 4-Chloro-2-methyl-6-phenylpyridine|RUO [benchchem.com]
- 3. CN103360306A - Method for synthesizing 4-chloro-pyridine - Google Patents [patents.google.com]
- 4. 4-Phenylpyridine synthesis - chemicalbook [chemicalbook.com]

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